Advanced C13 NMR Spectral Assignment for 4-Nitroindole Derivatives

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Compound of Interest

Compound Name:	*4-(4-nitro-1H-indol-3-yl)butan-2-one*
CAS No.:	*885266-72-8*
Cat. No.:	*B1323340*

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Executive Summary: The Nitro-Scaffold Challenge

In drug development, 4-nitroindole serves as a critical precursor for fused heterocyclic scaffolds (e.g., pyrrolo[4,3,2-de]quinolines). However, the strong electron-withdrawing nature of the nitro group at the C4 position disrupts the standard indole chemical shift patterns, often leading to misassignment of the quaternary carbons (C3a, C7a, and C4).

This guide provides a definitive, self-validating protocol for assigning these spectra. By leveraging the specific electronic perturbations of the nitro group and utilizing Heteronuclear Multiple Bond Coherence (HMBC) pathways, researchers can unambiguously distinguish the 4-nitro isomer from its 5-, 6-, and 7-nitro analogs.

Comparative Chemical Shift Analysis

The introduction of a nitro group induces significant paramagnetic shielding and deshielding effects. The table below contrasts the C13 chemical shifts of the parent indole with 4-nitroindole and 5-nitroindole to highlight diagnostic shifts.

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Table 1: Comparative C13 NMR Chemical Shifts (DMSO-d6, 100 MHz) Note: Values are approximate and solvent-dependent. "Quat" indicates quaternary carbons.[1][2]

Carbon Position	Indole (Parent) [ppm]	4-Nitroindole (Target) [ppm]	5-Nitroindole (Reference) [ppm]	Diagnostic Trend (4-Nitro)
C2 (CH)	125.2	~130.5	129.5	Deshielded (+5 ppm)
C3 (CH)	101.5	~103.0	104.5	Minimal change
C3a (Quat)	127.8	~120.5	127.0	Shielded (Ortho to NO2)
C4 (CH/Quat)	120.3	~140.0 (C-NO2)	117.5 (CH)	Major Deshielding (Ipso)
C5 (CH)	121.3	~116.0	141.5 (C-NO2)	Shielded (Ortho to NO2)
C6 (CH)	119.3	~120.0	116.5	Minimal change (Meta)
C7 (CH)	111.8	~115.5	112.5	Deshielded (Para)
C7a (Quat)	136.1	~138.5	139.5	Deshielded (Meta)

Mechanism of Shift

- Ipso-Effect (C4): The carbon directly attached to the nitro group experiences a massive downfield shift (~20 ppm) due to the strong inductive (-I) and mesomeric (-M) withdrawal.
- Ortho-Effect (C3a, C5): Contrary to simple benzene models, the "ortho" positions in the fused ring system (specifically C3a) often experience shielding due to resonance contributions that localize electron density at the bridgehead.

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Experimental Protocol: The Self-Validating Assignment Workflow

To ensure scientific integrity, assignments must not rely on 1D prediction alone. The following workflow uses 2D correlations to build a connectivity map that self-validates the structure.

Step 1: Sample Preparation & 1D Acquisition

- Solvent: DMSO-d6 is preferred over CDCl3 to prevent aggregation and sharpen exchangeable proton signals (NH).
- Concentration: >10 mg/0.6 mL is recommended to detect weak quaternary carbons in HMBC.
- 1D 13C Parameters: Set relaxation delay (d1) > 2.0s to allow relaxation of quaternary carbons (C4, C3a, C7a).

Step 2: HSQC (The Proton Anchor)

Use Multiplicity-Edited HSQC to distinguish CH/CH3 (positive) from CH2 (negative).

- Objective: Link the resolved protons (H2, H3, H5, H6, H7) to their direct carbons.
- 4-Nitro Specifics: H5 is often the most deshielded doublet (after H2) due to the adjacent nitro group.

Step 3: HMBC (The Connectivity Bridge)

This is the critical step for assigning quaternary carbons.

- Parameter: Optimize for long-range coupling (

).
- Key Pathway:
  - Identify C7a: The proton H2 (singlet/doublet near 7.5-8.0 ppm) will show a strong

    correlation to C7a and C3a, but not to the benzene ring carbons (C4, C5, C6, C7).

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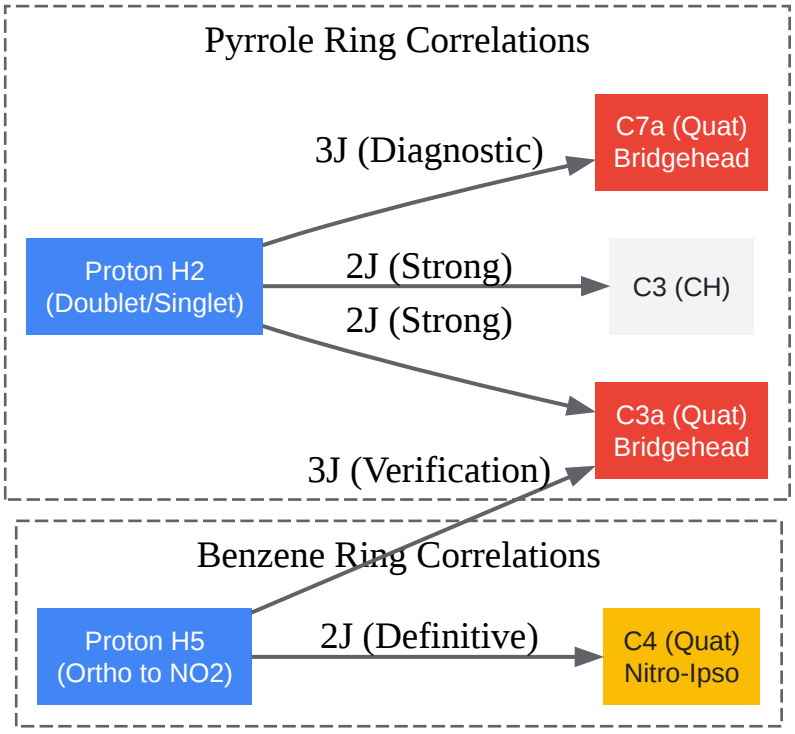
- Identify C4 (Nitro-bearing): The proton H5 (ortho to nitro) will show a strong correlation to the quaternary C4.
- Validate C3a:H2 correlates to C3a ( ). H5 correlates to C3a ( ).[3] The convergence of these two pathways confirms C3a.

Visualization of Assignment Logic

The following diagram illustrates the logical flow of HMBC correlations required to unambiguously assign the quaternary carbons in 4-nitroindole.



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Caption: HMBC correlation pathways for 4-nitroindole. Blue nodes represent proton entry points; Red/Yellow nodes represent critical quaternary carbon assignments.

References

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